

Ethyl 2-butynoate CAS number and properties

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Compound of Interest

Compound Name: *Ethyl 2-butynoate*

Cat. No.: *B042091*

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An In-depth Technical Guide to **Ethyl 2-butynoate**

CAS Number: 4341-76-8

This technical guide provides a comprehensive overview of **Ethyl 2-butynoate**, including its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its applications in chemical reactions. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identifiers and Formula

Identifier	Value
CAS Number	4341-76-8 [1] [2] [3] [4]
Molecular Formula	C ₆ H ₈ O ₂ [1] [2] [4]
Molecular Weight	112.13 g/mol [1] [3] [4]
IUPAC Name	ethyl but-2-ynoate [2]
Synonyms	Ethyl tetrolate, 2-Butynoic acid ethyl ester [2] [3]
SMILES	CCOC(=O)C#CC [3]
InChIKey	FCJJZKCJURDYNF-UHFFFAOYSA-N [2]

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-butyanoate** is presented below.

Property	Value
Appearance	Grey to red to brown powder or liquid[2]
Boiling Point	160-161 °C at 730 mmHg[3]
Density	0.962 g/mL at 25 °C[3]
Refractive Index	n _{20/D} 1.436[3]
Flash Point	62 °C (143.6 °F) - closed cup
Solubility	Miscible with water, chloroform, and ethyl acetate.[1][2] Insoluble in water, but soluble in ethyl acetate and chloroform.[1]
Storage Temperature	2-8°C[2]

Safety and Handling

Ethyl 2-butyanoate is classified as an irritant and is combustible.[5][6] Appropriate safety precautions should be taken during handling and storage.

Hazard Statement	Code
Causes skin irritation	H315[5][7]
Causes serious eye irritation	H319[5][7]
May cause respiratory irritation	H335[5][7]
Combustible liquid	H227[6]
Harmful if swallowed	H302[6]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7]

- P264: Wash skin thoroughly after handling.[[7](#)]
- P271: Use only outdoors or in a well-ventilated area.[[7](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[7](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[[7](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[7](#)]

Experimental Protocol: Synthesis of Ethyl 2-butynoate

The synthesis of **Ethyl 2-butynoate** can be achieved via Fischer esterification of 2-butynoic acid with ethanol, using a strong acid as a catalyst.

Materials:

- 2-Butynoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks

- Rotary evaporator

Procedure:

- In a dry round-bottom flask, dissolve 2-butynoic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Repeat the washing until no more gas evolves.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Evaporate the solvent using a rotary evaporator to obtain crude **Ethyl 2-butynoate**.
- The crude product can be further purified by distillation under reduced pressure.

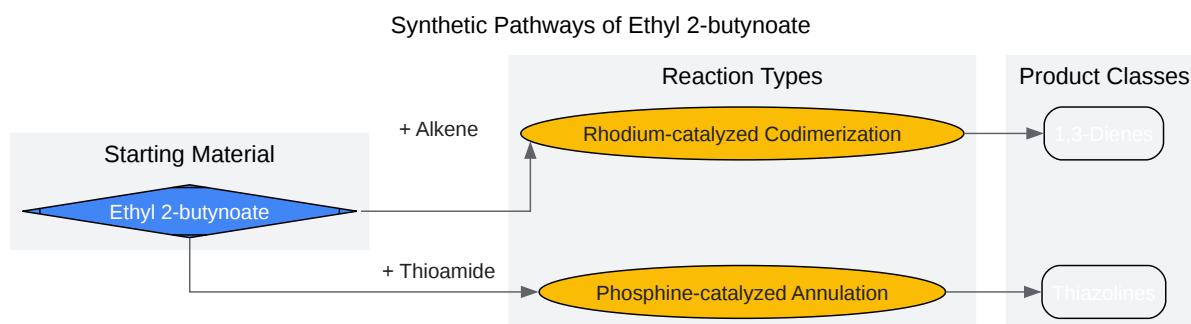
Reactions and Applications

Ethyl 2-butynoate is a versatile reagent in organic synthesis, serving as a precursor for various complex molecules.^[1] It is known to participate in several types of reactions, including cycloadditions and codimerizations.

As an electron-deficient alkyne, it is utilized in the rhodium(I)/H8-BINAP complex-catalyzed codimerization with alkenes to form 1,3-dienes.^[1] Furthermore, it undergoes annulation

reactions with thioamides, catalyzed by tri-n-butylphosphine, to produce thiazolines.[\[1\]](#)

Below is a diagram illustrating the role of **Ethyl 2-butynoate** as a synthetic intermediate.



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Caption: Synthetic utility of **Ethyl 2-butynoate**.

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